

Technical Guide: Inhibition of Escherichia coli DNA Gyrase by (-)-BO 2367

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Compound of Interest

Compound Name: (-)-BO 2367

Cat. No.: B15581680

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Abstract

This technical guide provides a comprehensive overview of the inhibitory activity of **(-)-BO 2367** against Escherichia coli DNA gyrase. **(-)-BO 2367**, a quinolone antimicrobial agent, demonstrates potent inhibition of the supercoiling activity of E. coli DNA gyrase. This document summarizes the available quantitative data, details the experimental protocols for assessing inhibition, and provides visual representations of the underlying molecular mechanism and experimental workflows.

Introduction to (-)-BO 2367 and DNA Gyrase

DNA gyrase is a type II topoisomerase found in bacteria that is essential for maintaining DNA topology, including introducing negative supercoils into DNA, which is crucial for DNA replication and transcription.^[1] This enzyme is a well-established target for antibacterial drugs. The enzyme is a heterotetramer composed of two GyrA and two GyrB subunits. The GyrA subunit is responsible for the DNA breakage and reunion activity, while the GyrB subunit harbors the ATPase activity that powers the supercoiling reaction.

(-)-BO 2367, with the full chemical name (-)-7-[(1R,2R,6R*)-2-amino-8-azabicyclo[4.3.0.]non-3-en-8-yl]-1-cyclopropyl-6,8-difluoro-1,4-dihydro-4-oxo-3-quinorinecarboxylic acid, is a potent quinolone antimicrobial agent. It has been shown to strongly inhibit the supercoiling activity of E. coli DNA gyrase.^[1] Quinolones are known to act by stabilizing the covalent complex

between DNA gyrase and the cleaved DNA, leading to double-strand breaks and ultimately cell death.^{[2][3]}

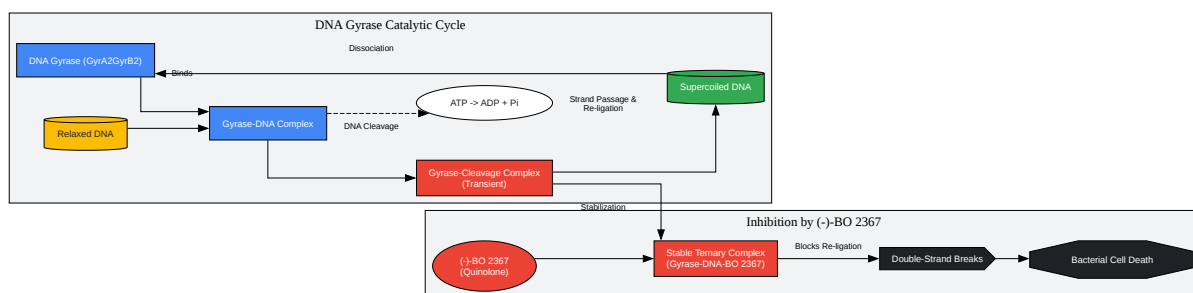
Quantitative Data

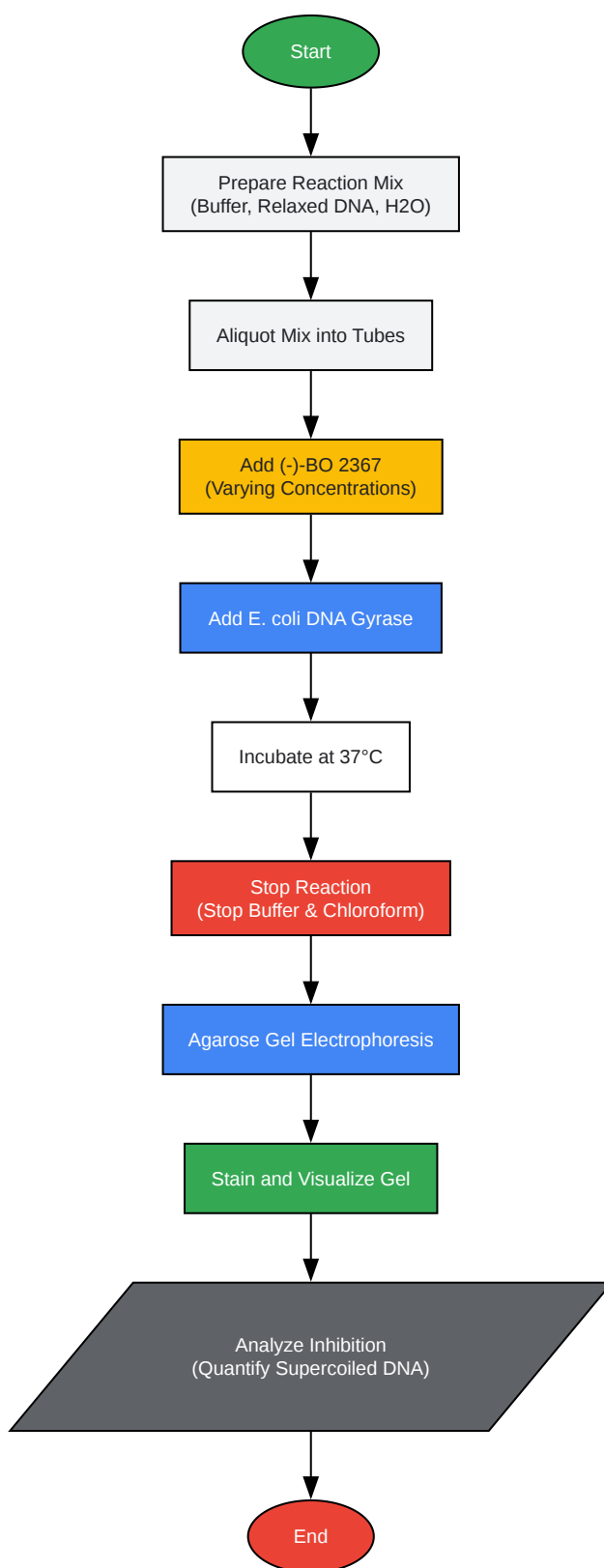
The inhibitory potency of **(-)-BO 2367** against E. coli DNA gyrase has been quantified through in vitro enzymatic assays. The half-maximal inhibitory concentration (IC50) provides a measure of the drug's efficacy.

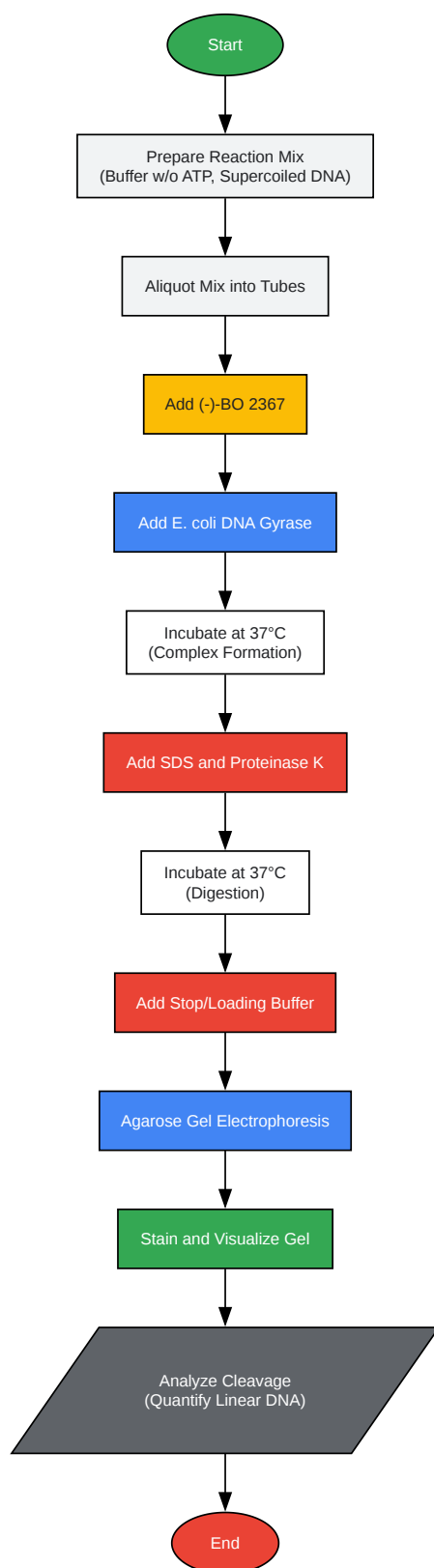
Compound	Target Enzyme	Assay Type	IC50 (μM)	Reference
(-)-BO 2367	E. coli DNA Gyrase	Supercoiling Activity	0.5	[1]

Mechanism of Action

(-)-BO 2367, as a quinolone, inhibits E. coli DNA gyrase by acting as a topoisomerase poison. The mechanism involves the stabilization of the gyrase-DNA cleavage complex. This ternary complex of gyrase, DNA, and the inhibitor prevents the re-ligation of the cleaved DNA strands, leading to the accumulation of double-strand breaks. These breaks are toxic to the bacterial cell, blocking DNA replication and transcription and ultimately triggering cell death.







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References

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